

# A Technical Guide to the Half-Life and Decay Scheme of Nickel-59

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear decay properties of **Nickel-59** (<sup>59</sup>Ni), a long-lived radionuclide of significance in various scientific and industrial fields. This document details its half-life, decay scheme, and the experimental methodologies used for its characterization.

# **Quantitative Decay Data**

The decay characteristics of **Nickel-59** are summarized in the following tables for ease of reference and comparison.

Table 1: Half-Life of Nickel-59



Half-Life (years)	Measurement Method	Reference
76,000 ± 5,000	Absolute activity measurement (Xe-filled X-ray counter) and isotope dilution mass spectrometry	Nishiizumi, K., et al. (1981)[1] [2]
80,000	Cosmogenic radionuclide studies	USGS[3]
108,000 ± 13,000	Relative measurement using the thermal neutron capture cross-section of <sup>54</sup> Fe	Wallner, A., et al.[4]
75,000	General reference	Health Physics Society[5]

Table 2: Decay Scheme and Emissions of Nickel-59

Parameter	Value
Parent Nuclide	<sup>59</sup> Ni
Daughter Nuclide	<sup>59</sup> Co
Decay Mode	Electron Capture (EC)
Q-value (EC)	1072.76 (19) keV[6]
Spin and Parity ( <sup>59</sup> Ni)	3/2 <sup>-</sup> [2]
Spin and Parity ( <sup>59</sup> Co)	7/2-
Electron Capture Probability	
PK	0.8870 (16)
PL	0.0966 (13)
PM	0.0156 (5)
Positron Emission (β+) Branching Ratio	3.7 x 10 <sup>-5</sup> %
Gamma Radiation	None (decay is to the ground state of <sup>59</sup> Co)

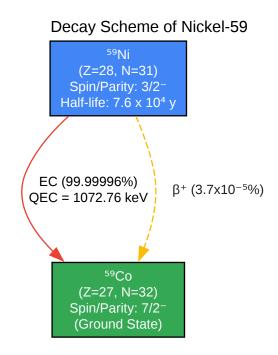


Table 3: Principal X-ray and Auger Electron Emissions Following Electron Capture

Emission	Energy (keV)	Intensity (%)
Co Kα X-rays	6.925	30.26
Co Kβ X-rays	7.649	4.15
Co L X-rays	0.775	0.98
Co K-LL Auger electrons	5.806 - 6.099	54.3
Co K-LX Auger electrons	6.667 - 6.927	-
Co L-MM Auger electrons	0.68 - 0.83	134.5

# **Decay Scheme of Nickel-59**

**Nickel-59** undergoes radioactive decay primarily through electron capture to the ground state of Cobalt-59.[6] A very minor branch of positron emission also exists. The decay is classified as a second-forbidden non-unique transition.



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Caption: Decay scheme of Nickel-59 to Cobalt-59.

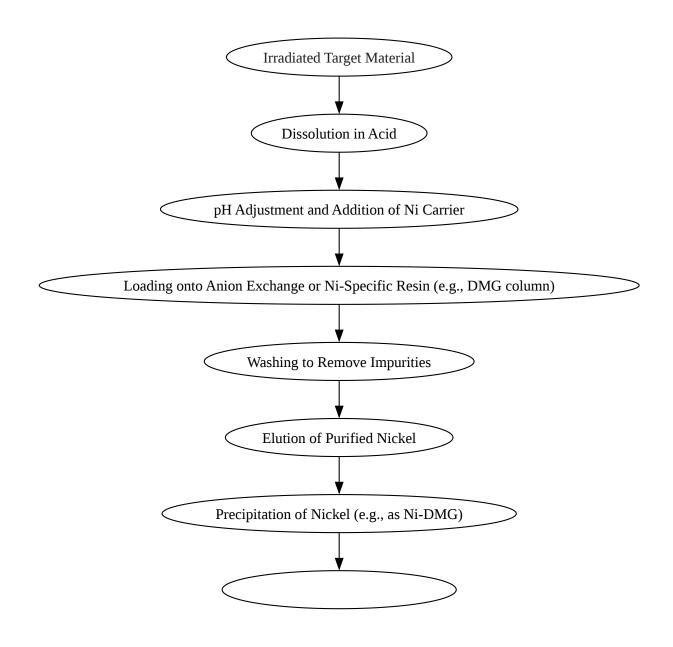
## **Experimental Protocols**

The determination of the half-life and decay characteristics of **Nickel-59** involves a combination of radiochemical separation and radiation measurement techniques. While the exact historical protocols may vary, the principles and general workflows are outlined below, based on cited methodologies.

## **Production and Purification of Nickel-59**

For experimental studies, **Nickel-59** can be produced through nuclear reactions, such as the proton bombardment of Cobalt-59 (<sup>59</sup>Co(p,n)<sup>59</sup>Ni).[1] Following production, a rigorous chemical purification is necessary to separate <sup>59</sup>Ni from the target material and other activation byproducts. A common method involves ion-exchange chromatography.





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